

# 7-O-Methyl ivermectin B1A CAS number and molecular weight

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## Compound of Interest

Compound Name: 7-O-Methyl ivermectin B1A

Cat. No.: B13837758

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## Technical Guide: 7-O-Methyl Ivermectin B1a

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **7-O-Methyl ivermectin B1a**, an analogue of the broad-spectrum antiparasitic agent, Ivermectin B1a. Due to the limited availability of specific data for **7-O-Methyl ivermectin B1a**, this document also includes detailed information on the parent compound, Ivermectin, to provide essential context regarding its metabolism and mechanisms of action.

## Physicochemical Properties

Quantitative data for **7-O-Methyl ivermectin B1a** and its parent compound, Ivermectin B1a, are summarized below for comparison.

Property	7-O-Methyl Ivermectin B1a	Ivermectin B1a
CAS Number	Not Available[1]	71827-03-7[2]
Molecular Formula	C49H76O14[3][4][5][6][7]	C48H74O14[2]
Molecular Weight	889.12 g/mol [3][4][5][6][7]	875.1 g/mol [8]

## Overview of 7-O-Methyl Ivermectin B1a

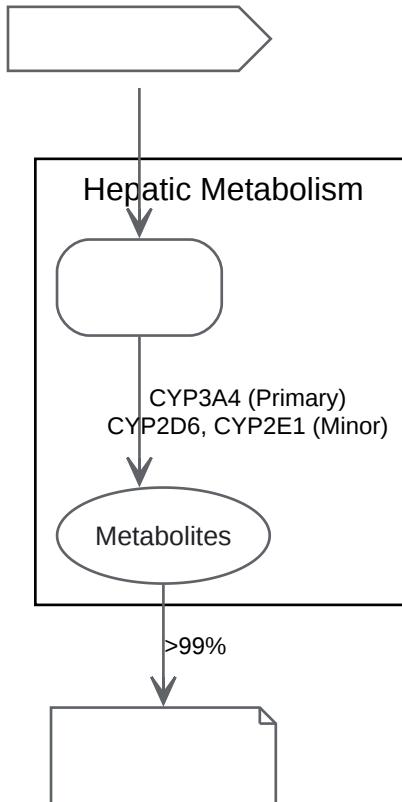
**7-O-Methyl ivermectin B1a** is a derivative of Ivermectin B1a.[3][5][6] As an analogue, its biological activity and metabolic fate are likely influenced by the methylation at the 7-O position, but specific studies on this compound are not widely available in peer-reviewed literature.

## Ivermectin: Metabolism and Signaling Pathways

To provide a framework for potential research on **7-O-Methyl ivermectin B1a**, the well-documented metabolic and signaling pathways of the parent compound, ivermectin, are detailed below.

### Metabolic Pathway of Ivermectin

Ivermectin is extensively metabolized in the liver, primarily by the cytochrome P450 enzyme system.[3] The predominant isoform responsible for its biotransformation is CYP3A4.[3][9] This process converts ivermectin into at least ten different metabolites, with the two major ones being 3"-O-demethyl ivermectin and 4a-hydroxy ivermectin.[3] The metabolites are almost exclusively excreted in the feces, with less than 1% being eliminated in the urine.[2][3]

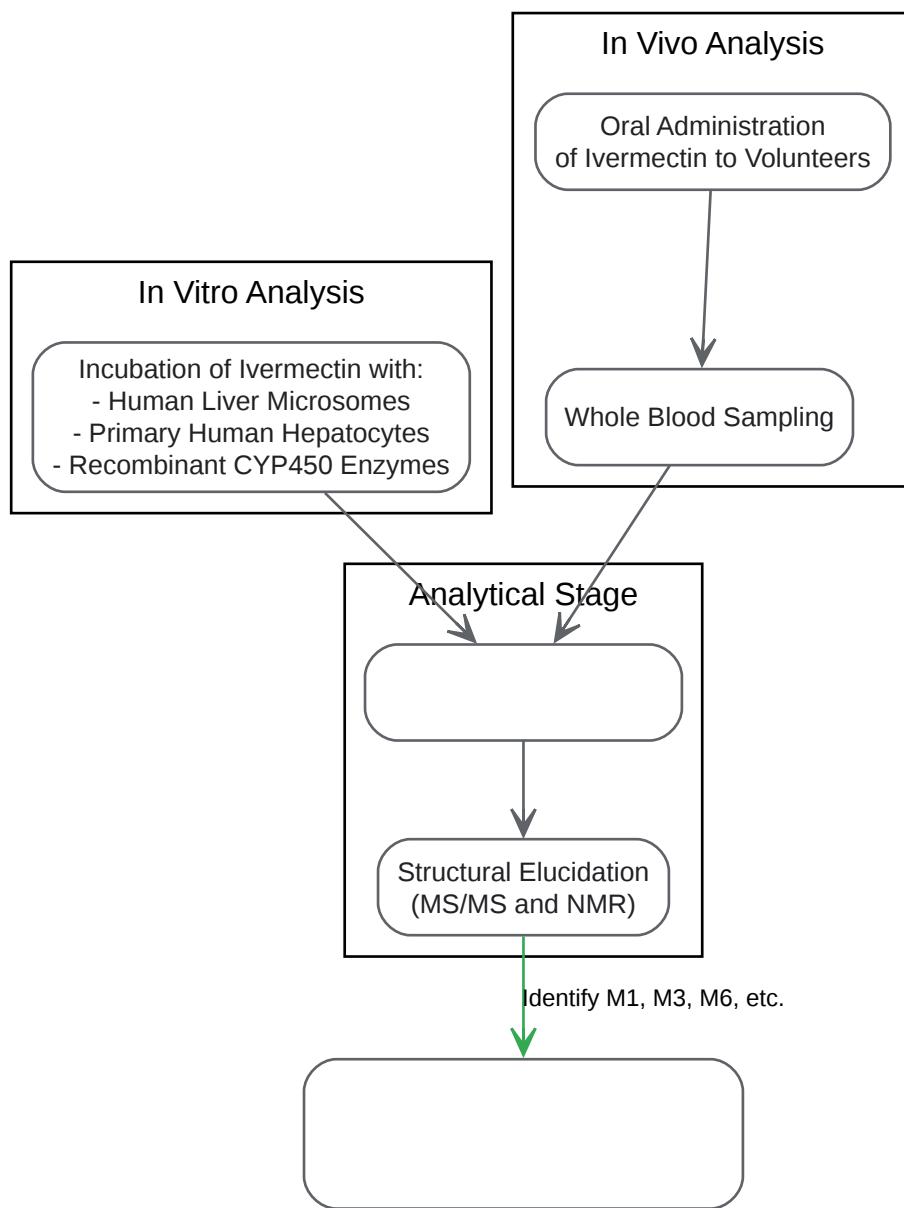


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Caption: Metabolic pathway of Ivermectin.

## Experimental Protocols for Metabolite Identification

The identification of ivermectin metabolites has been achieved using established in vitro and in vivo methods. A general workflow for such an analysis is outlined below.



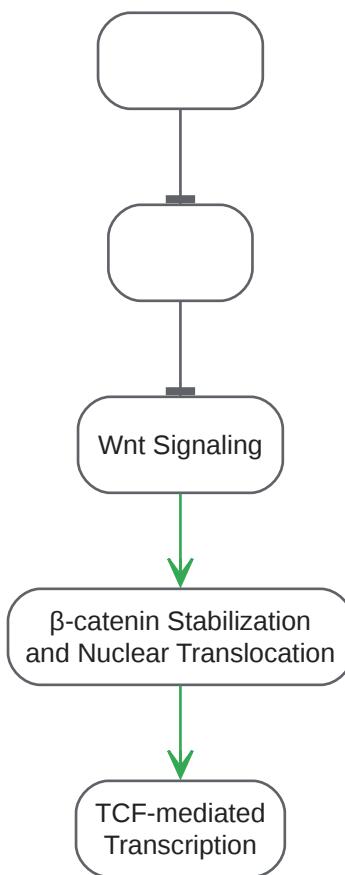
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Caption: Workflow for Ivermectin metabolite identification.

## Signaling Pathways Modulated by Ivermectin

While the primary antiparasitic action of ivermectin in invertebrates is through glutamate-gated chloride channels, it has been shown to modulate several signaling pathways in mammalian cells.[\[10\]](#)

- **Wnt/β-catenin Pathway:** Ivermectin can inhibit the Wnt/β-catenin signaling pathway by directly binding to TELO2, a cofactor of phosphatidylinositol 3-kinase-related kinases (PIKKs).[\[8\]](#) This interaction can lead to a reduction in cytoplasmic β-catenin and its transcriptional activity.[\[8\]](#)



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Caption: Ivermectin's inhibition of the Wnt/β-catenin pathway.

- **AMPK/mTOR Pathway:** Studies have indicated that ivermectin can induce autophagy by activating the AMPK/mTOR signaling pathway.[\[11\]](#) This is characterized by an increase in the phosphorylation of AMPK and a decrease in the phosphorylation of mTOR.[\[11\]](#)

- NF-κB Pathway: Ivermectin has demonstrated anti-inflammatory effects by inhibiting the NF-κB signaling pathway, which in turn reduces the production of pro-inflammatory cytokines. [\[12\]](#)

## Conclusion

While **7-O-Methyl ivermectin B1a** is a known analogue of Ivermectin B1a, there is a notable absence of specific research on its biological activity and physicochemical properties. The information provided on the parent compound, ivermectin, offers a solid foundation for researchers and drug development professionals to formulate hypotheses and design experiments to elucidate the characteristics of this methylated derivative. Future studies are warranted to determine if the 7-O-methylation alters the metabolic stability, substrate specificity, or off-target effects compared to ivermectin.

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